

# Application Notes and Protocols for Flupyrimin

## 2% GR in Paddy Rice Fields

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### Compound of Interest

Compound Name: *Flupyrimin*

Cat. No.: *B3323723*

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## Introduction

**Flupyrimin** is a novel insecticide belonging to the pyridylidene chemical class, developed for the effective control of major insect pests in paddy rice. It is distinguished by its unique mode of action and a favorable safety profile, particularly concerning pollinators. **Flupyrimin** acts as a competitive modulator of the nicotinic acetylcholine receptor (nAChR), functioning as an antagonist.[1][2] This mechanism provides efficacy against a range of pests, including those that have developed resistance to conventional insecticides like imidacloprid.[1][2]

The 2% Granular (GR) formulation is designed for straightforward application in paddy fields, offering systemic and translaminar action for long residual control.[3] This document provides detailed application notes, experimental protocols, and relevant data for the scientific evaluation and use of **Flupyrimin** 2% GR.

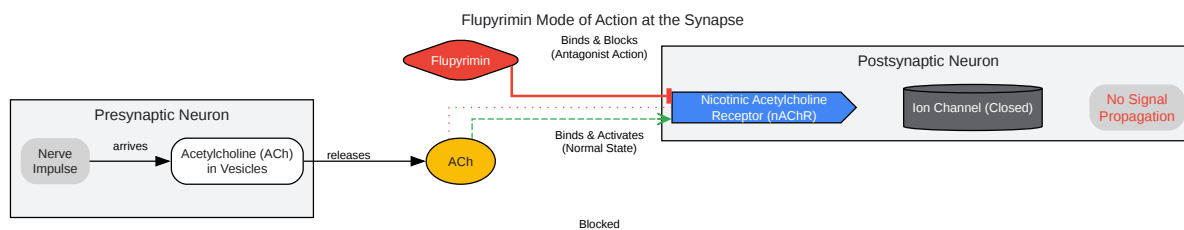
## Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	N-[(E)-1-(6-chloro-3-pyridinylmethyl)pyridin-2(1H)-ylidene]-2,2,2-trifluoroacetamide	[4]
CAS Number	1689566-03-7	[1]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> ClF <sub>3</sub> N <sub>3</sub> O	[1]
Molecular Weight	315.68 g/mol	[1]
Appearance	Off-white powdery solid	[1][5]
Melting Point	156.6 – 157.1 °C	[5]
Boiling Point	298.0 °C	[5]
Vapor Pressure	<2.2 × 10 <sup>-5</sup> Pa (25 °C)	[5]
Water Solubility	167 mg/L (20 °C)	[1][5]
Log P (octanol/water)	1.68 (25 °C)	[5]

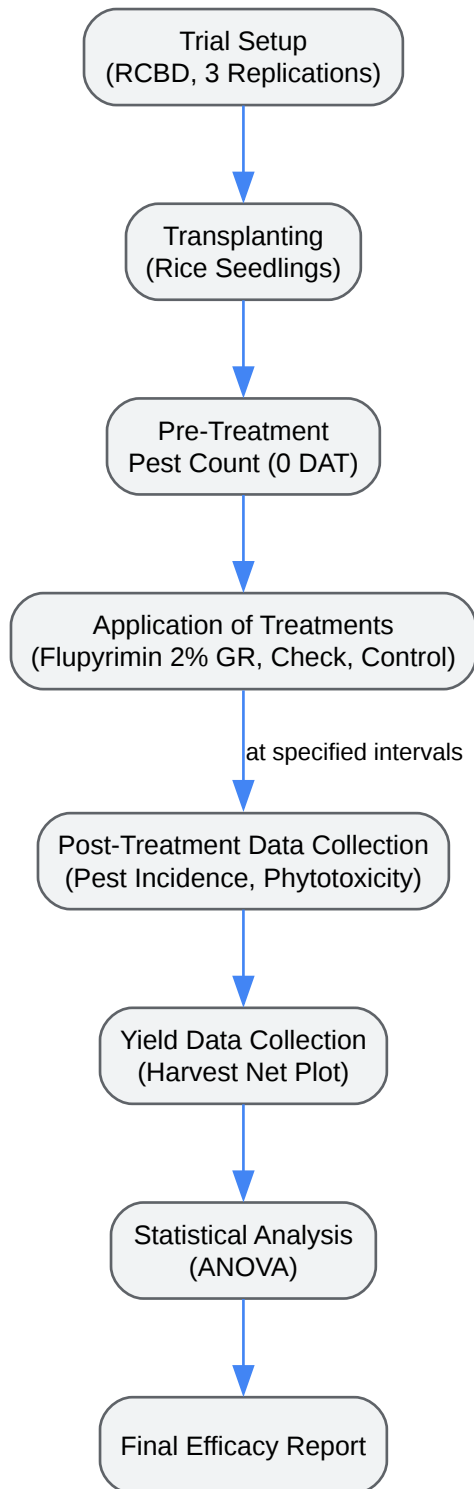
## Mechanism of Action

**Flupyrimin** acts as an antagonist at the insect nicotinic acetylcholine receptor (nAChR). Unlike neonicotinoid agonists (e.g., Imidacloprid) which stimulate the receptor, **Flupyrimin** binds to it without causing activation. This binding competitively blocks the neurotransmitter acetylcholine (ACh) from activating the receptor, thereby preventing the propagation of nerve signals. This disruption leads to paralysis and eventual death of the target insect pest.[2]

Research indicates that **Flupyrimin** has a distinct binding mechanism. Its trifluoroacetyl pharmacophore is recognized primarily by the β subunit-face of the nAChR ligand-binding pocket, a different interaction compared to the nitroguanidine pharmacophore of imidacloprid. [6] This unique binding mode is believed to contribute to its effectiveness against pests that have developed resistance to other nicotinic insecticides.[2]



## Workflow for Field Efficacy Trial

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## References

- 1. guidechem.com [guidechem.com]
- 2. researchgate.net [researchgate.net]
- 3. upl-ltd.com [upl-ltd.com]
- 4. Flupyrimin: A Novel Insecticide Acting at the Nicotinic Acetylcholine Receptors. | Semantic Scholar [semanticscholar.org]
- 5. direct.hpc-j.co.jp [direct.hpc-j.co.jp]
- 6. irac-online.org [irac-online.org]
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